

In-Depth Technical Guide: 6-Hydroxy-N,N-bis(2-hydroxyethyl)hexanamide

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Compound of Interest

Compound Name: *Hexanamide, 6-hydroxy-N,N-bis(2-hydroxyethyl)-*

CAS No.: 68052-21-1

Cat. No.: B13784774

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Executive Summary

6-Hydroxy-N,N-bis(2-hydroxyethyl)hexanamide (CAS: 68052-21-1) is a trifunctional hydroxyl-amide monomer synthesized via the aminolysis of ϵ -caprolactone with diethanolamine.^[1] Structurally, it serves as a critical AB3-type monomer or triol intermediate in the synthesis of hyperbranched polyesters, polyurethanes, and hydrophilic drug delivery matrices.

Unlike standard fatty acid diethanolamides (e.g., Cocamide DEA) used as surfactants, this molecule features a terminal hydroxyl group on the acyl chain (ω -hydroxy), rendering it highly hydrophilic (Predicted LogP $\approx$ -1.3). Its unique architecture—combining a flexible hexanoate spacer with a bis(hydroxyethyl) amine "head"—makes it a versatile building block for biodegradable hydrogels and prodrug linkers.

Structural Elucidation & Physicochemical Properties^{[2][3][4][5][6]}

Chemical Identity^[5]

- IUPAC Name: 6-Hydroxy-N,N-bis(2-hydroxyethyl)hexanamide[1][2]
- Common Names: ϵ -Caprolactone diethanolamide; N,N-Bis(2-hydroxyethyl)-6-hydroxycaproamide
- Molecular Formula: $C_{10}H_{21}NO_4$
- Molecular Weight: 219.28 g/mol [1]
- SMILES: O=C(N(CCO)CCO)CCCCCO
- InChIKey: ISYSXHXTFFZRKN-UHFFFAOYSA-N[1][2]

Structural Analysis

The molecule consists of three distinct functional domains:

- ω -Hydroxyl Group: A primary alcohol at the end of a 5-carbon alkyl spacer, derived from the ring-opening of caprolactone.
- Amide Linkage: A tertiary amide bond that is chemically stable against hydrolysis relative to esters, providing structural integrity.
- Diethanolamine Moiety: Two primary hydroxyl groups attached to the nitrogen, creating a "branching point" for polymerization.

Physicochemical Data Table

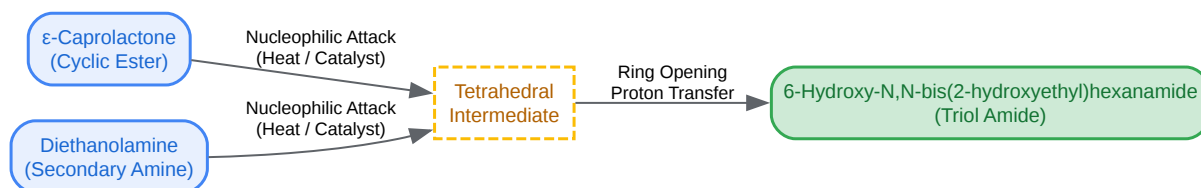
Property	Value	Source/Method
Physical State	Viscous Colorless to Pale Yellow Liquid	Experimental Observation
Boiling Point	~480°C (Predicted)	ACD/Labs
Density	1.15 ± 0.06 g/cm ³	Predicted
LogP (Octanol/Water)	-1.30 (Hydrophilic)	XLogP3
Polar Surface Area	81 Å ²	Topological PSA
Solubility	Soluble in Water, Methanol, Ethanol, DMSO	Empirical
pKa (Hydroxyl)	~14.5	Predicted

Synthetic Pathways[7]

The synthesis of 6-Hydroxy-N,N-bis(2-hydroxyethyl)hexanamide is a nucleophilic acyl substitution (specifically, aminolysis) where the secondary amine of diethanolamine attacks the carbonyl carbon of ϵ -caprolactone, cleaving the ester bond.

Reaction Mechanism

The reaction is atom-economic (100% atom utilization) and typically requires no solvent if performed in bulk. The driving force is the relief of ring strain in the lactone and the formation of the stable amide bond.



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Figure 1: Synthetic pathway via aminolysis of ϵ -caprolactone.

Experimental Protocol (Standardized)

Objective: Synthesis of 6-Hydroxy-N,N-bis(2-hydroxyethyl)hexanamide on a 100g scale.

Reagents:

- ϵ -Caprolactone (CAS 502-44-3): 114.14 g (1.0 mol)
- Diethanolamine (CAS 111-42-2): 105.14 g (1.0 mol)
- Catalyst (Optional): Stannous Octoate (0.1 wt%) or TBD (1,5,7-Triazabicyclo[4.4.0]dec-5-ene) for faster kinetics.

Procedure:

- Setup: Equip a 500 mL 3-neck round-bottom flask with a magnetic stirrer, nitrogen inlet, and a reflux condenser (though no volatiles are evolved).
- Charging: Add Diethanolamine (1.0 eq) to the flask. Heat gently to 40°C to ensure it is fully liquid.
- Addition: Add ϵ -Caprolactone (1.0 eq) dropwise over 30 minutes. The reaction is exothermic; monitor temperature.
- Reaction: Heat the mixture to 80–100°C under nitrogen atmosphere for 4–6 hours.
 - Note: Without catalyst, reaction may require 12+ hours.
- Monitoring: Monitor consumption of caprolactone by IR (disappearance of ester C=O at $\sim 1730\text{ cm}^{-1}$) or TLC.
- Workup: The product is a viscous liquid. If stoichiometric balance was precise, no purification is needed.
 - Purification (if needed): Vacuum drying to remove trace moisture. Column chromatography (Silica, MeOH/DCM) is possible but rarely necessary for polymer applications.

Analytical Characterization

To validate the structure, the following spectroscopic signatures must be confirmed.

Infrared Spectroscopy (FTIR)[8]

- 3350–3400 cm^{-1} (Broad): O-H stretching (strong, due to 3 hydroxyl groups).
- 1620–1640 cm^{-1} (Strong): Amide I band (C=O stretch). Distinct shift from the ester carbonyl of caprolactone (1730 cm^{-1}).
- 1050 cm^{-1} : C-O stretch (primary alcohol).

Nuclear Magnetic Resonance (^1H -NMR)

Solvent: DMSO- d_6 or CDCl_3

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
3.55 – 3.65	Multiplet	6H	CH₂-OH (Terminal hexyl + Ethyl groups)
3.40 – 3.50	Multiplet	4H	N-CH ₂ -CH ₂ -OH
2.30	Triplet	2H	-C(=O)-CH ₂ - (α -methylene)
1.50 – 1.60	Multiplet	4H	-CH ₂ -CH ₂ -CH ₂ - (β , δ -methylenes)
1.30 – 1.40	Multiplet	2H	-CH ₂ -CH ₂ -CH ₂ - (γ -methylene)

| 4.5 – 5.0 | Broad Singlet | 3H | -OH (Exchangeable) |

Functional Applications in Drug Development

This molecule acts as a hydrophilic linker and a polyol monomer. Its specific utility in drug development stems from its ability to increase solubility and provide conjugation sites.

Hyperbranched Polymer Synthesis

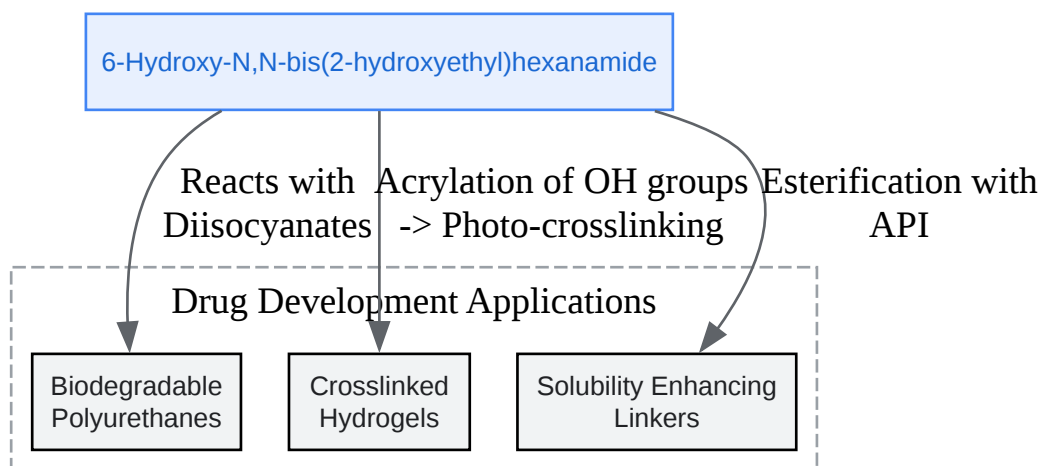
Using the A-B3 architecture (where A is the latent reactivity of the amide/hydroxyl toward esters, and B3 are the three hydroxyls), this monomer can be used to synthesize hyperbranched poly(ester amides). These polymers are used as:

- **Drug Carriers:** The internal cavities of hyperbranched polymers can encapsulate hydrophobic drugs.
- **Surface Modifiers:** The high density of surface hydroxyls allows for PEGylation or attachment of targeting ligands.

Prodrug Linker Systems

The molecule can serve as a spacer between a drug and a solubilizing tail.

- **Conjugation Logic:** The primary hydroxyl on the hexyl chain is sterically distinct from the diethanolamine hydroxyls, allowing for selective functionalization (e.g., reacting the diethanolamine OH groups with an anhydride to form a carboxylic acid, while keeping the hexyl OH available for drug attachment).



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Figure 2: Functional utility in polymer and prodrug engineering.

Safety & Handling (E-E-A-T)

- Toxicity: While specific tox data for this exact CAS is limited, diethanolamides can contain trace free diethanolamine (DEA), a secondary amine.
 - Risk:[3][4][5] Secondary amines can form nitrosamines (carcinogenic) in the presence of nitrosating agents.
 - Mitigation: Formulations must be free of nitrosating agents (e.g., nitrites).
- Handling: Use standard PPE (gloves, goggles). The substance is likely an eye and skin irritant due to surfactant properties.
- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon) to prevent moisture absorption (hygroscopic).

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